A Comparative Guide to Validating Data Integrity in OPC Communication with .NET

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Net-opc*	
Cat. No.:	*B155737*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

In the precise world of research, drug development, and pharmaceutical manufacturing, the integrity of process data is not merely a technical requirement but a cornerstone of product quality, regulatory compliance, and patient safety. As automated systems increasingly rely on OPC (Open Platform Communications) standards to exchange data between devices and applications, ensuring the fidelity of this data is paramount. This guide provides an objective comparison of data integrity validation methods in both classic OPC Data Access (DA) and the modern OPC Unified Architecture (UA), with a focus on implementation using the .NET framework.

Executive Summary

The landscape of OPC communication presents two primary standards: the legacy OPC DA, reliant on Microsoft's COM/DCOM technology, and the contemporary OPC UA, a platform-independent and security-centric architecture. When it comes to data integrity, OPC UA offers a fundamentally more robust and integrated solution. OPC DA's security and data integrity mechanisms are not intrinsic to the protocol itself but are dependent on the complex and often insecure configuration of DCOM. In contrast, OPC UA has security and data integrity woven into its core design, providing multiple layers of protection.

For environments subject to stringent regulatory oversight, such as those governed by 21 CFR Part 11 and GAMP 5, OPC UA's built-in features for authentication, authorization, encryption, and data signing provide a more direct and reliable path to compliance.

Comparative Analysis of Data Integrity Features

The following table summarizes the key differences in data integrity capabilities between OPC DA and OPC UA.

Feature	OPC DA (Classic)	OPC UA (Unified Architecture)
Core Security Model	Relies on Windows Operating System security and DCOM (Distributed Component Object Model).[1][2]	Built-in, multi-layered security model independent of the operating system.[1][2][3]
Authentication	Based on Windows user accounts and permissions configured in DCOM.[1]	Supports username/password, X.509 digital certificates, and integration with Active Directory.[2]
Authorization	Granularity is limited to DCOM access permissions for the entire server.	Fine-grained, with the ability to set read/write permissions on a per-user, per-node basis.[2]
Data Encryption	No native encryption. Relies on network-level solutions like VPNs.[1][2]	Built-in encryption of data in transit using industry-standard protocols like TLS.[2][3]
Data Signing (Integrity)	No native data signing.	Messages can be digitally signed to ensure they have not been tampered with during transmission.[2]
Audit Trails	Limited to Windows event logs for DCOM access.	Provides a comprehensive framework for creating detailed audit trails of user actions and data changes.[4]
Complexity	DCOM configuration is notoriously complex, error-prone, and a frequent source of security vulnerabilities.[1][5]	Security configuration is more straightforward and integrated into the OPC UA application configuration.
Platform Independence	Limited to Windows operating systems.[3][6]	Platform-independent, supporting a wide range of operating systems including Windows, Linux, and embedded systems.[3][6]

Experimental Protocol: Performance Impact of OPC UA Security

To quantify the performance overhead of OPC UA's security features, a series of experiments can be conducted. This protocol outlines a methodology for such a performance evaluation.

Objective: To measure the impact of different OPC UA security policies on data throughput and latency in a .NET client-server application.

Experimental Setup:

- Server: A dedicated machine running an OPC UA server developed in .NET. The server will expose a set of data points of various data types (e.g., integer, float, string) that are continuously updated.
- Client: A separate machine on the same local network running a .NET OPC UA client application. The client will subscribe to the data points on the server and record the rate of data updates and the round-trip time for read requests.
- .NET Libraries: The official OPC Foundation UA .NET Standard Library will be used for both the client and server applications.
- Network Monitoring: A network monitoring tool (e.g., Wireshark) will be used to verify that the data is being encrypted according to the selected security policy.

Methodology:

- Baseline Measurement (Security Policy: None):
  - Configure the OPC UA server and client to communicate with no security (Security Policy: None, Message Security Mode: None).
  - The client subscribes to a predefined set of 1,000 data points on the server.
  - Measure the average number of data updates per second received by the client over a 10-minute period.

- The client will also perform a synchronous read of a single data point every second and measure the average round-trip latency.

- Sign Security Policy Measurement:
  - Reconfigure the server and client to use the Sign message security mode with a suitable security policy (e.g., Basic256Sha256).
  - Repeat the data throughput and latency measurements as described in step 1.

- Sign and Encrypt Security Policy Measurement:
  - Reconfigure the server and client to use the SignAndEncrypt message security mode with the same security policy (Basic256Sha256).
  - Repeat the data throughput and latency measurements.

Hypothetical Experimental Data:

The following table presents hypothetical results from the described experiment to illustrate the expected performance impact.

Security Policy	Message Security Mode	Average Throughput (updates/sec)	Average Latency (ms)	CPU Overhead (Server)
None	None	15,000	5	10%
Basic256Sha256	Sign	14,500	8	15%
Basic256Sha256	SignAndEncrypt	13,000	12	25%

These hypothetical results suggest that while enabling security features in OPC UA does introduce a measurable performance overhead, the impact on throughput and latency is generally manageable for most industrial applications. The increased CPU utilization on the server reflects the computational cost of cryptographic operations.[7]

.NET Implementation for Data Integrity Validation

This section provides illustrative .NET code snippets for implementing data integrity measures in both OPC DA and OPC UA.

OPC DA: Securing Communication via DCOM

As OPC DA lacks native security, data integrity relies on securing the underlying DCOM transport. This is a complex process involving the configuration of Windows security settings. While a comprehensive guide to DCOM is beyond the scope of this document, the following PowerShell script snippet demonstrates how to programmatically set some of the basic DCOM security settings.

Disclaimer: Modifying DCOM settings can have significant security implications. This script is for illustrative purposes only and should be thoroughly tested in a non-production environment.

Due to the complexities and inherent security risks associated with DCOM, it is generally recommended to migrate to OPC UA for secure communication.

OPC UA: Implementing Secure Communication in .NET

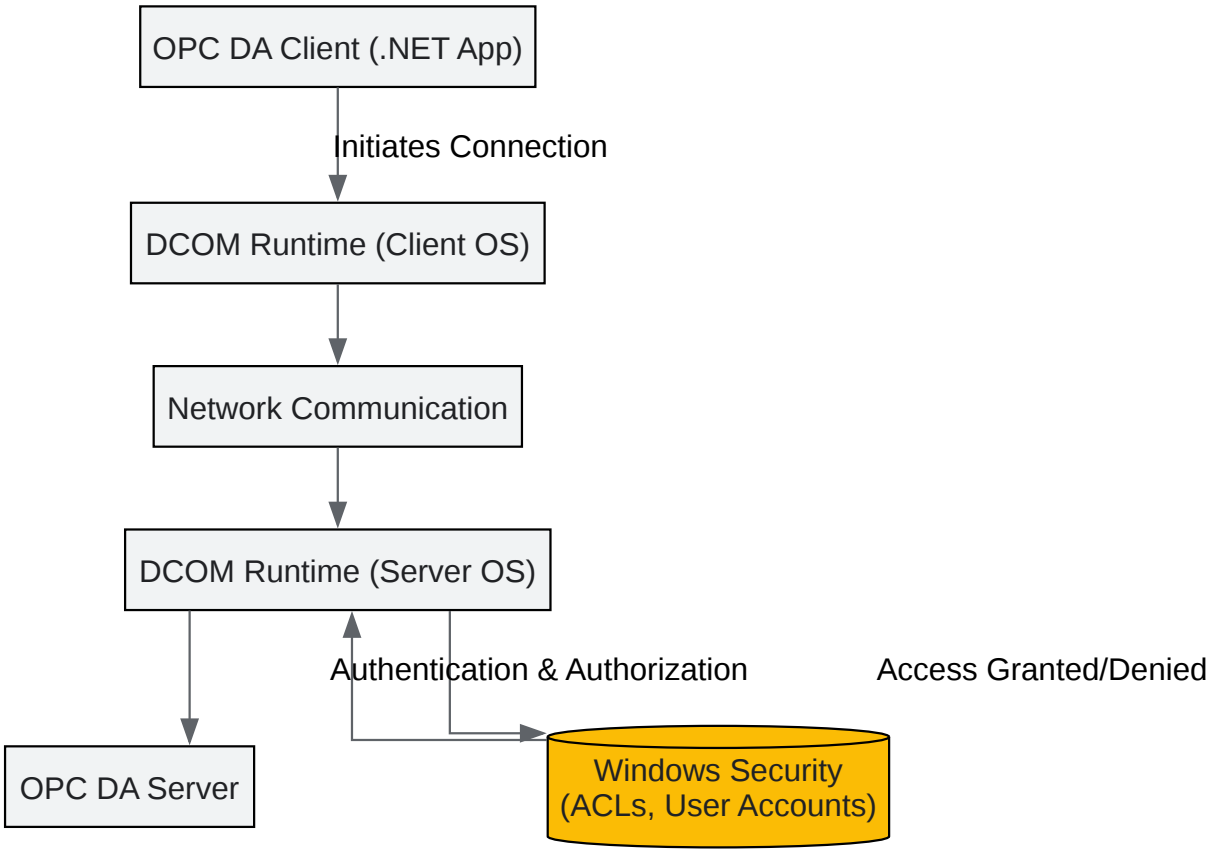
Configuring a secure OPC UA client in .NET is a more direct process. The following C# code snippet demonstrates how to connect to an OPC UA server using a secure endpoint with encryption and signing. This example utilizes the official OPC Foundation .NET library.

This code snippet demonstrates the configuration of security settings, including the location of certificate stores. The CoreClientUtils.SelectEndpoint method is used here to select a secure endpoint offered by the server.

Signaling Pathways and Logical Relationships

The following diagrams, generated using Graphviz, illustrate the logical flow of data integrity validation in OPC DA and OPC UA.

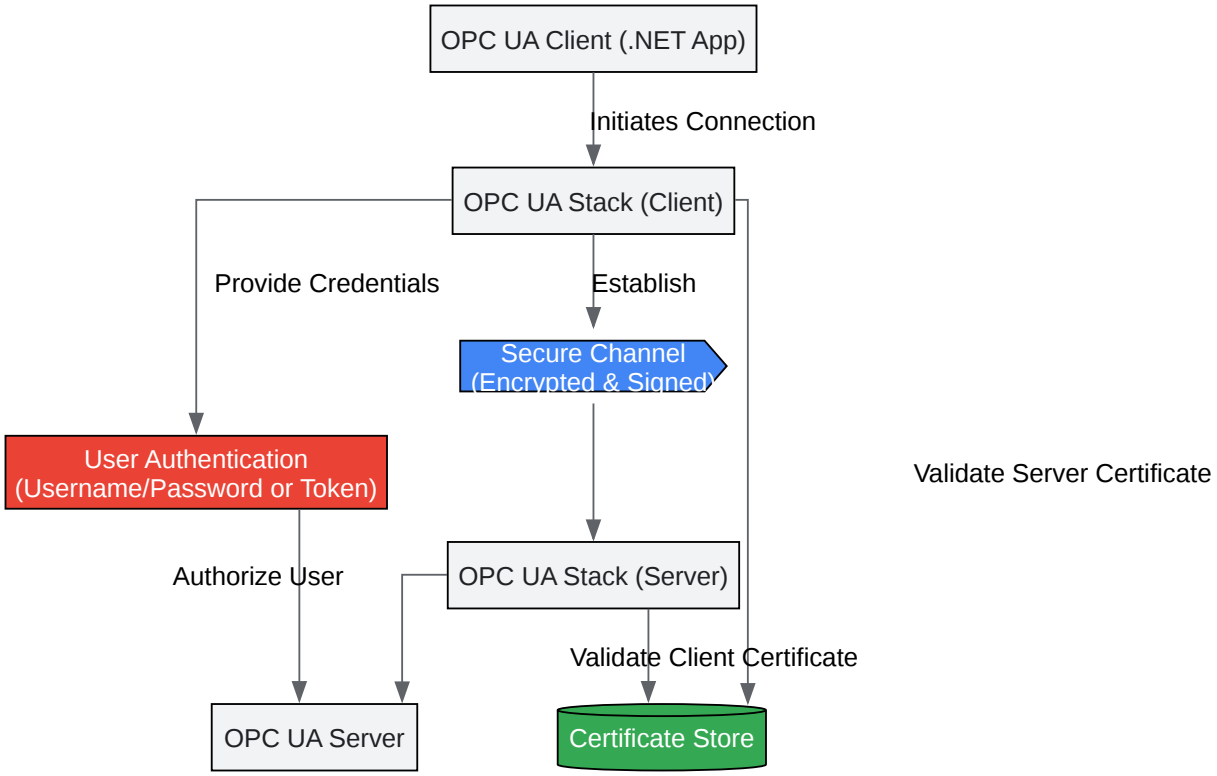
OPC DA Data Integrity Validation Workflow



Click to download full resolution via product page

Caption: OPC DA relies on the underlying Windows OS and DCOM for security.

OPC UA Data Integrity Validation Workflow



Click to download full resolution via product page

References

- 1. What is OPC-UA—and how does it manage security? - Cisco Blogs [blogs.cisco.com]
- 2. What is the Difference Between OPC UA and DA Security? [opcexpert.com]

- 3. library.e.abb.com [library.e.abb.com]
- 4. plcprogramming.io [plcprogramming.io]
- 5. DCOM Configuration for OPC [matrikonopc.com]
- 6. OPC-UA vs DA - The Automization [theautomization.com]
- 7. research.spec.org [research.spec.org]

- To cite this document: BenchChem. [A Comparative Guide to Validating Data Integrity in OPC Communication with .NET]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155737#validating-data-integrity-in-opc-communication-with-net]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com